

GRI977143: Application Notes and Protocols for a Selective LPA2 Receptor Agonist

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: GRI977143

Cat. No.: B1672144

[Get Quote](#)

For research use only. Not for use in diagnostic procedures.

Introduction

GRI977143 is a selective, non-lipid agonist of the lysophosphatidic acid 2 (LPA2) receptor, a member of the G protein-coupled receptor family.[1] It exhibits anti-apoptotic properties by inhibiting the activation of caspases 3, 7, 8, and 9, preventing Bax translocation, and reducing PARP-1 cleavage.[1] Furthermore, **GRI977143** activates the ERK1/2 survival pathway.[1] Research indicates its potential as a therapeutic agent, particularly in models of allergic asthma where it has been shown to suppress airway hyperresponsiveness and inflammation when administered before an allergen challenge.[2][3][4]

Physicochemical Properties

Property	Value	Reference
Molecular Formula	C22H17NO4S	[5]
Molecular Weight	391.44 g/mol	
Appearance	White to off-white solid	[6]
CAS Number	325850-81-5	[5][6]

Solubility

GRI977143 is soluble in dimethyl sulfoxide (DMSO).[1][5] For optimal results, it is recommended to use freshly opened, anhydrous DMSO, as the presence of water can affect solubility.[6] Sonication may be required to achieve complete dissolution at higher concentrations.[6]

Solvent	Solubility	Reference
DMSO	Up to 50 mg/mL (127.73 mM)	[6]
Up to 35 mg/mL		
10 mg/mL (clear solution)	[5]	

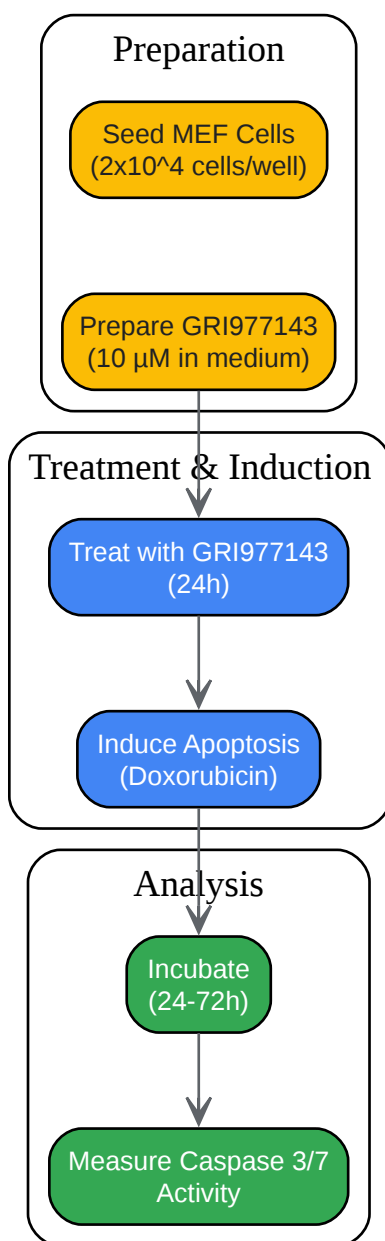
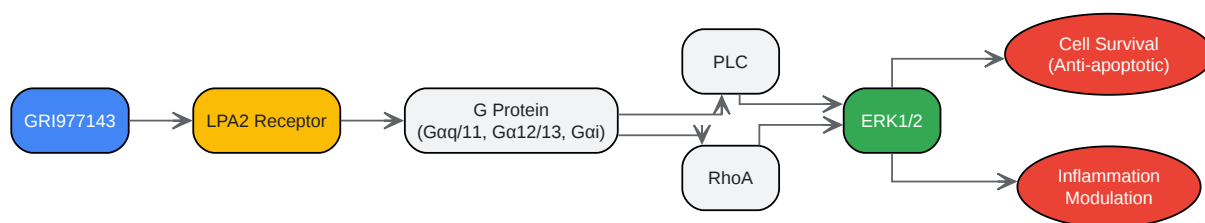
Note: It is not recommended to store **GRI977143** in solution for extended periods.[1] For long-term storage, aliquoting and storing at -20°C for up to three months is advised.

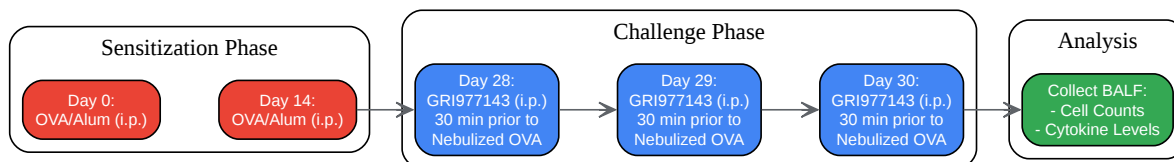
Biological Activity

GRI977143 is a selective agonist for the LPA2 receptor with an EC50 of 3.3 μ M.[1][6] It does not activate other LPA GPCRs at concentrations up to 10 μ M.[1] Its biological effects are primarily mediated through the activation of the LPA2 receptor, leading to the modulation of downstream signaling pathways involved in cell survival and inflammation.

Signaling Pathway

Activation of the LPA2 receptor by **GRI977143** initiates a signaling cascade that promotes cell survival and mitigates inflammatory responses. A key pathway activated is the ERK1/2 signaling cascade, which plays a crucial role in cell proliferation and survival.





[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. apexbt.com [apexbt.com]
- 2. Efficacy Comparison of LPA2 Antagonist H2L5186303 and Agonist GRI977143 on Ovalbumin-Induced Allergic Asthma in BALB/c Mice - PubMed [pubmed.ncbi.nlm.nih.gov]
- 3. mdpi.com [mdpi.com]
- 4. Efficacy Comparison of LPA2 Antagonist H2L5186303 and Agonist GRI977143 on Ovalbumin-Induced Allergic Asthma in BALB/c Mice - PMC [pmc.ncbi.nlm.nih.gov]
- 5. GRI977143 = 98 HPLC 325850-81-5 [sigmaaldrich.com]
- 6. medchemexpress.com [medchemexpress.com]
- To cite this document: BenchChem. [GRI977143: Application Notes and Protocols for a Selective LPA2 Receptor Agonist]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1672144#gri977143-solubility-in-dmsol]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide

accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com